

Preliminary in vitro studies using Trifluridine-¹³C,¹⁵N₂

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Compound of Interest

Compound Name: Trifluridine-¹³C,¹⁵N₂

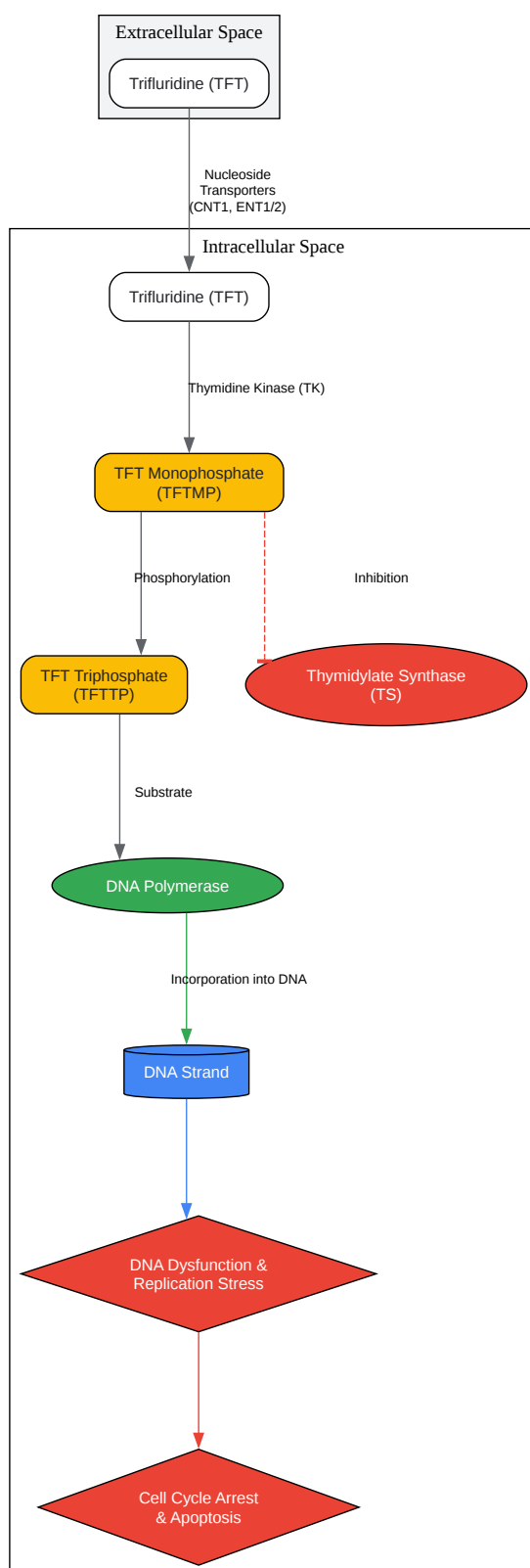
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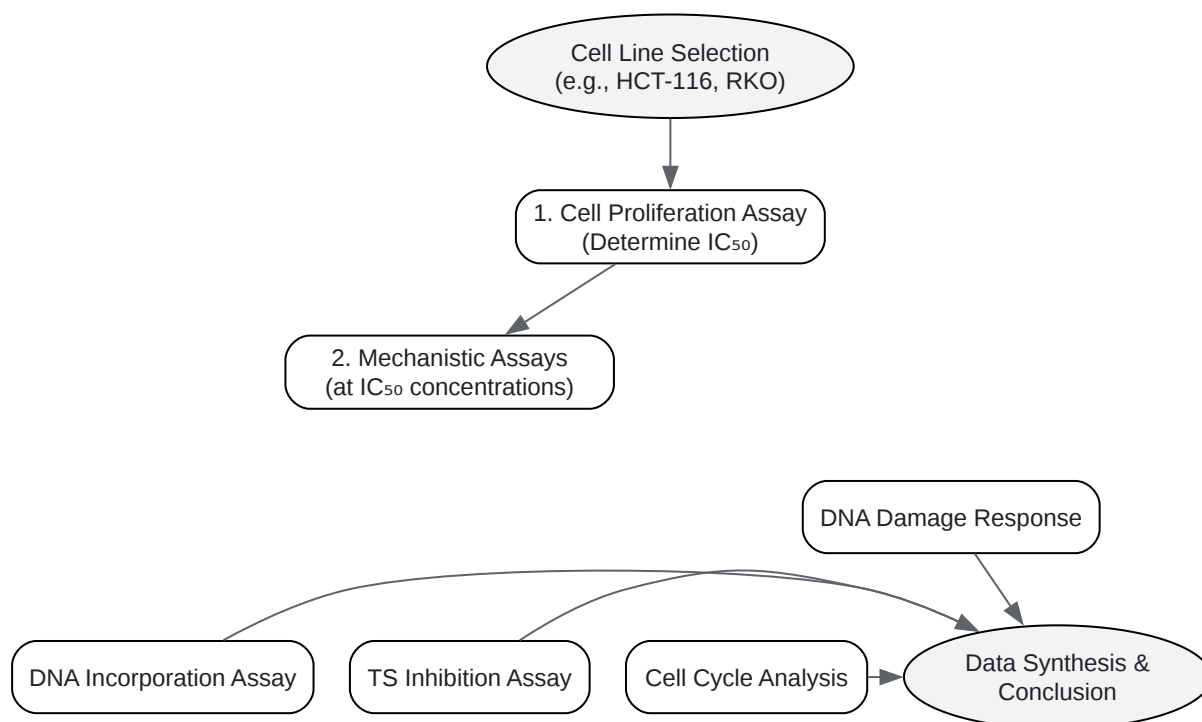
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Core Mechanism of Action: A Dual Approach

Upon cellular uptake, Trifluridine is phosphorylated by thymidine kinase (TK) to its monophosphate form (TFTMP).^{[5][6]} This active metabolite can inhibit thymidylate synthase, an enzyme critical for the de novo synthesis of deoxythymidine monophosphate (dTMP), leading to an imbalance of deoxynucleotides.^{[5][7]}

However, the primary mechanism of Trifluridine's antitumor activity involves its further phosphorylation to trifluridine triphosphate (TFTTP), which is then incorporated into DNA in place of thymidine by DNA polymerases.^{[3][6]} This incorporation leads to DNA replication stress, DNA damage, and subsequent cell cycle arrest and apoptosis.^{[8][9]} The amount of Trifluridine incorporated into DNA shows a high correlation with its cytotoxic activity.^[3]





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